

(S)-1-Boc-3-isopropylpiperazine CAS number and structure

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Compound of Interest

Compound Name: (S)-1-Boc-3-isopropylpiperazine

Cat. No.: B1292717

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An In-depth Technical Guide to **(S)-1-Boc-3-isopropylpiperazine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-1-Boc-3-isopropylpiperazine, a chiral derivative of piperazine, serves as a crucial building block in modern medicinal chemistry. Its stereospecific structure, combined with the versatile tert-butyloxycarbonyl (Boc) protecting group, makes it an invaluable intermediate for the synthesis of complex, high-value active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on experimental protocols relevant to drug development professionals.

Core Chemical and Physical Properties

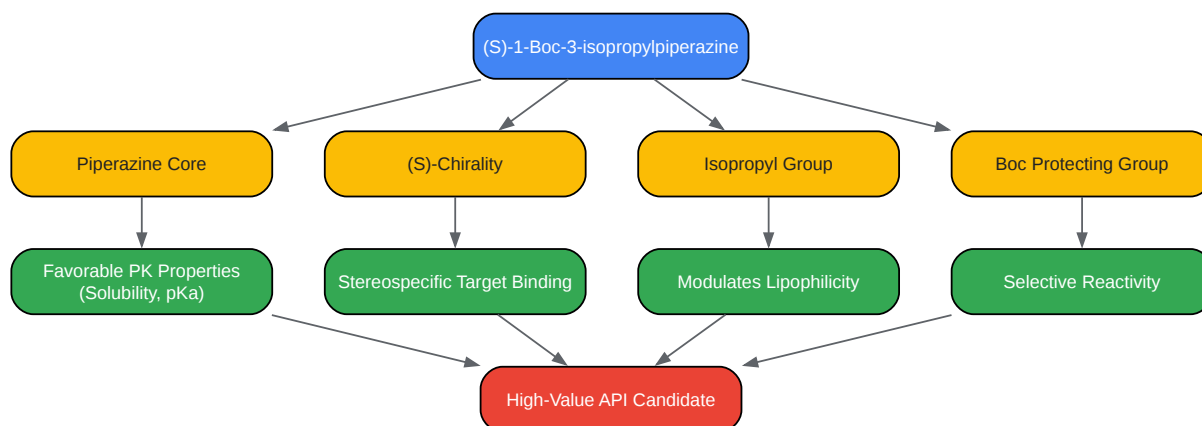
(S)-1-Boc-3-isopropylpiperazine, systematically named (S)-tert-butyl 3-isopropylpiperazine-1-carboxylate, is a key intermediate in organic synthesis. The presence of a chiral center at the 3-position and a Boc-protected amine at the 1-position allows for sequential and controlled functionalization of the piperazine ring.

Structure:

Caption: General synthetic workflow using **(S)-1-Boc-3-isopropylpiperazine**.

Logical Relationships in Application

The strategic importance of **(S)-1-Boc-3-isopropylpiperazine** stems from the logical combination of its structural features, which directly contribute to its utility in drug development.



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Caption: Key structural features and their contribution to drug development.

Conclusion

(S)-1-Boc-3-isopropylpiperazine is a high-value chiral building block that provides medicinal chemists with a reliable and versatile tool for the synthesis of novel therapeutics. Its well-defined stereochemistry, combined with the robust and easily removable Boc protecting group, facilitates complex synthetic routes. Understanding the core properties and experimental protocols associated with this compound is essential for professionals engaged in the demanding field of drug discovery and development.

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